

In-Depth Technical Safety Guide for 4-Bromo-3-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethoxy)phenol

Cat. No.: B1287054

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **4-Bromo-3-(trifluoromethoxy)phenol** (CAS No. 886499-93-0). The information is compiled from available Safety Data Sheets (SDS) and chemical databases to ensure researchers, scientists, and drug development professionals can handle this compound with the utmost safety.

Chemical Identification and Physical Properties

This section outlines the fundamental chemical identifiers and physical characteristics of **4-Bromo-3-(trifluoromethoxy)phenol**.

Identifier	Value
Chemical Name	4-Bromo-3-(trifluoromethoxy)phenol
CAS Number	886499-93-0
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂
Molecular Weight	257.01 g/mol

While comprehensive, experimentally determined physical property data is limited, the following table summarizes available and predicted values.

Property	Value	Source
Boiling Point	232.0 ± 35.0 °C at 760 mmHg	Predicted
Appearance	Powder	
Purity	HPLC ≥98%	


Hazard Identification and Classification

4-Bromo-3-(trifluoromethoxy)phenol is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

-  alt text

Precautionary Measures and Safe Handling

Adherence to the following precautionary statements is crucial to minimize risk when handling **4-Bromo-3-(trifluoromethoxy)phenol**.

Type	Precautionary Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective

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